

Application Notes and Protocols: Procyanidin B2 in Hair Growth Studies

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Compound of Interest

Compound Name: Procyanidin B2

Cat. No.: B192186

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Introduction

Procyanidin B2, a naturally occurring flavonoid found in high concentrations in apples, has emerged as a promising compound in the field of hair growth research.^{[1][2]} Scientific studies have demonstrated its potential to stimulate hair epithelial cell proliferation, induce the anagen (growth) phase of the hair cycle, and increase hair density and diameter.^{[3][4]} These application notes provide a comprehensive overview of the use of **Procyanidin B2** in hair growth studies, including quantitative data from key research, detailed experimental protocols, and insights into its molecular mechanisms of action.

Quantitative Data Summary

The following tables summarize the key quantitative findings from in vitro and clinical studies on the efficacy of **Procyanidin B2** in promoting hair growth.

Table 1: In Vitro Efficacy of **Procyanidin B2** on Murine Hair Epithelial Cell Growth

Concentration of Procyanidin B2	Growth-Promoting Activity (% of Control)	Study Duration	Reference
30 μ M	~300%	5 days	^[4]

Table 2: Clinical Trial Results of Topical **Procyanidin B2** in Male Pattern Baldness

Parameter	Procyanidin B2 Group	Placebo Group	Duration	p-value	Reference
4-Month Study	[5]				
Increase in Total Hairs / 0.25 cm ²	3.67 ± 4.09	-2.54 ± 4.00	4 months	< 0.001	[5]
% of Subjects with Increased Hair Diameter	78.9%	30.0%	4 months	< 0.02	[5]
6-Month Study	[3]				
Increase in Total Hairs / 0.25 cm ²	6.68 ± 5.53	0.08 ± 4.56	6 months	< 0.005	[3]
Increase in Terminal Hairs (>60 µm) / 0.25 cm ²	1.99 ± 2.58	-0.82 ± 3.40	6 months	< 0.02	[3][6]
Increase in Non-Vellus Hairs (>40 µm) / 0.25 cm ²	5.79 ± 4.85	-1.63 ± 7.43	6 months	< 0.005	[3]

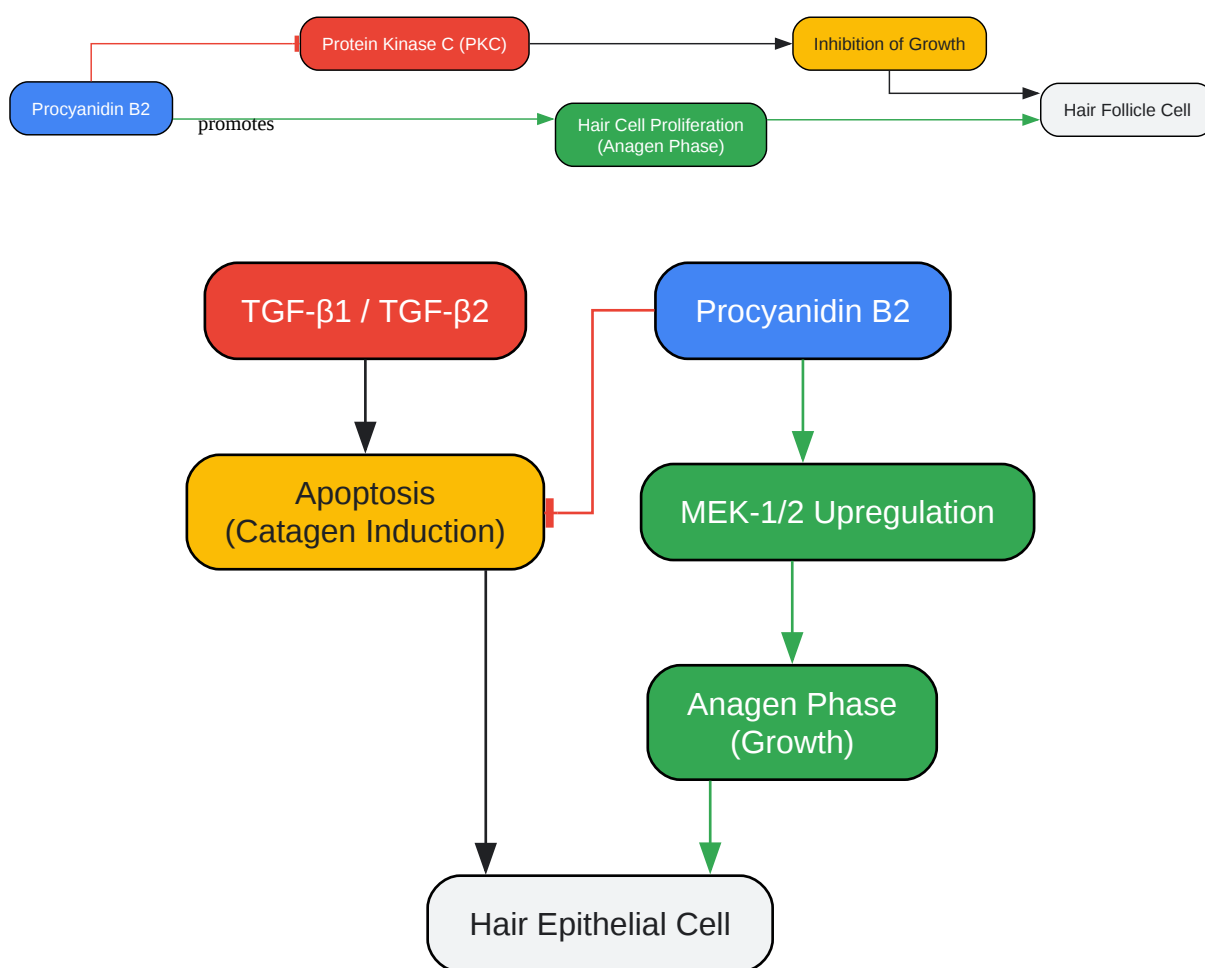
Signaling Pathways and Mechanism of Action

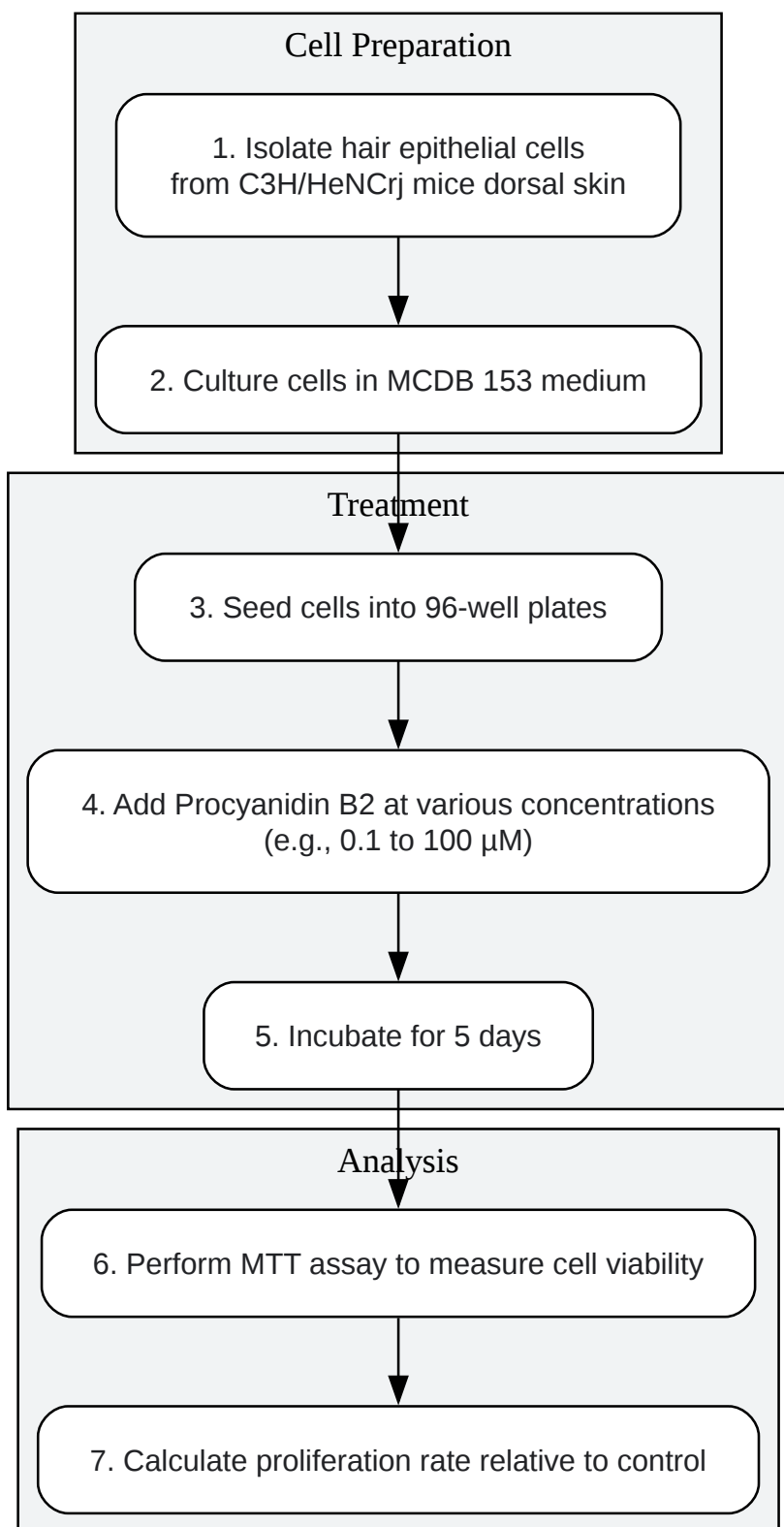
Procyanidin B2 is understood to influence hair growth through at least two primary signaling pathways: the inhibition of Protein Kinase C (PKC) and by counteracting Transforming Growth

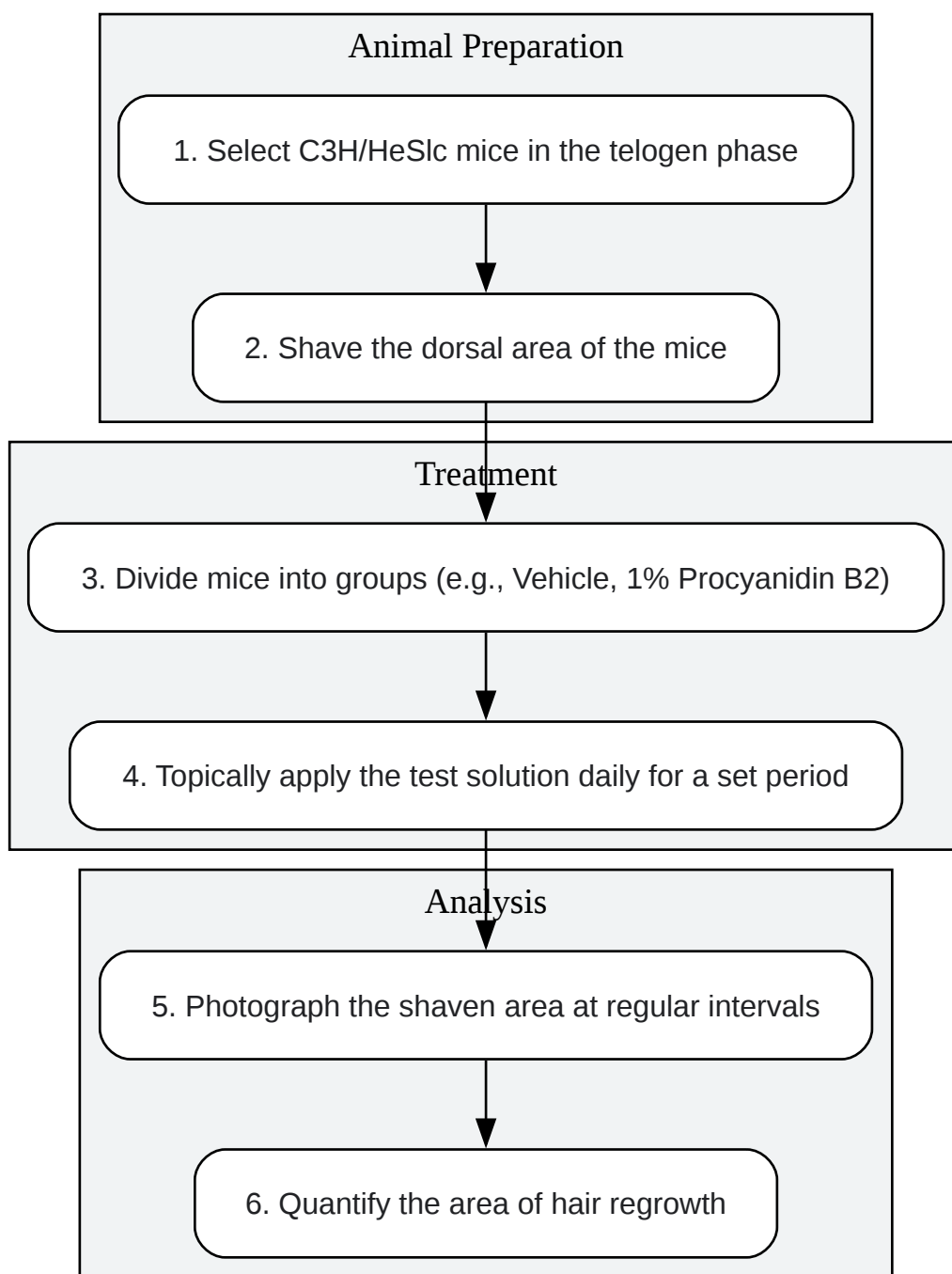
Factor-beta (TGF- β) induced apoptosis.

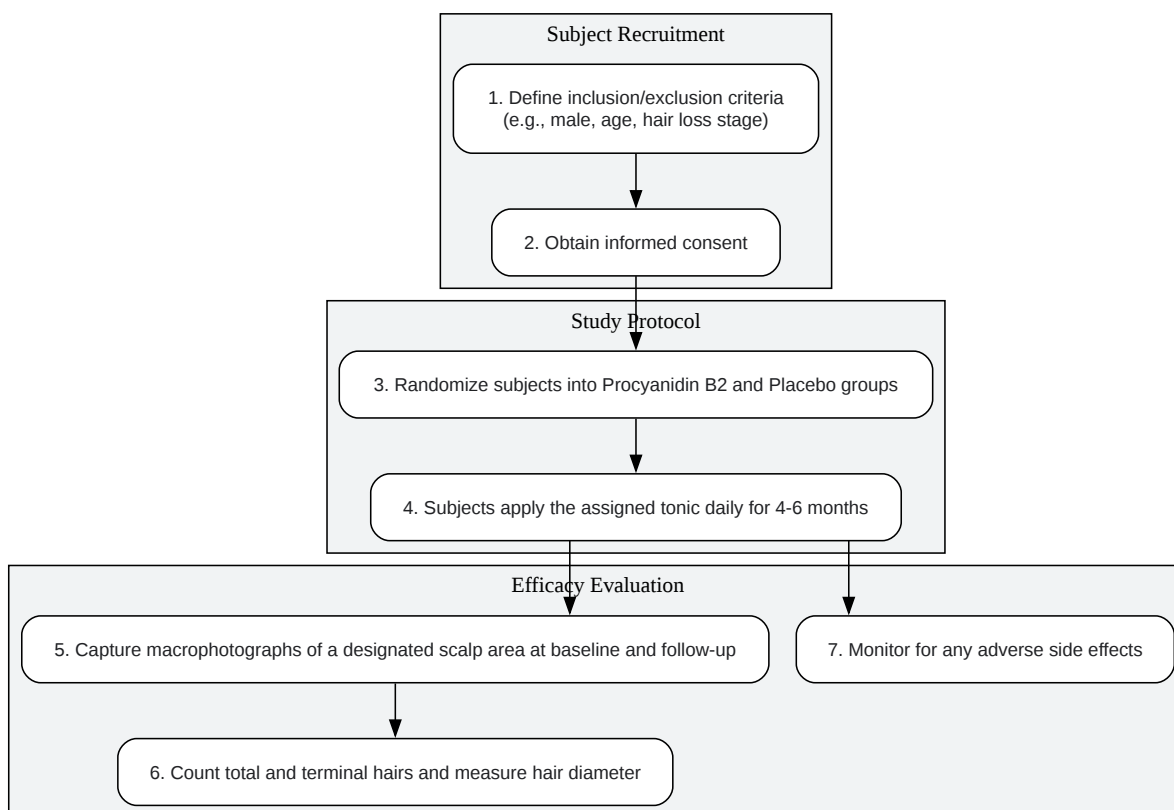
Protein Kinase C (PKC) Inhibition

PKC isozymes are implicated in the regulation of the hair cycle, with their activation often leading to an inhibition of hair growth.[1][7] **Procyanidin B2** has been shown to selectively inhibit certain PKC isozymes, thereby promoting the proliferation of hair epithelial cells and stimulating the anagen phase.[7]









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